

Application Notes and Protocols: Erythrinin G

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Compound of Interest

Compound Name: Erythrinin G

Cat. No.: B586755

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Introduction

Erythrinin G is a flavonoid compound isolated from the bark of *Erythrina variegata*.^{[1][2]} Flavonoids are a class of natural products known for their diverse pharmacological activities, making **Erythrinin G** a compound of interest for drug discovery and development. These application notes provide detailed protocols for the preparation and storage of **Erythrinin G** solutions to facilitate consistent and reliable experimental outcomes. Due to the limited availability of specific experimental data for **Erythrinin G**, the following protocols are based on information from chemical suppliers and general best practices for handling flavonoids.

Data Presentation

Table 1: Physicochemical Properties and Recommended Storage of **Erythrinin G**

Property	Value	Source/Recommendation
Molecular Formula	C ₂₀ H ₁₈ O ₆	[1]
Molecular Weight	354.35 g/mol	[1]
Appearance	Powder	[3]
Purity	≥98%	[3]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[2][3]
Recommended Solvents for Biological Assays	Dimethyl Sulfoxide (DMSO)	General Practice
Recommended Storage of Solid Compound	2-8°C for up to 24 months. Keep tightly sealed.	Based on supplier recommendation for related compounds[4]
Recommended Storage of Stock Solutions	Aliquot and store at -20°C for up to two weeks. Avoid repeated freeze-thaw cycles.	Based on supplier recommendation for related compounds[3][4]

Note: The quantitative solubility of **Erythrinin G** in the listed solvents is not readily available. It is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific application.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Erythrinin G in DMSO

Materials:

- **Erythrinin G** (solid powder)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)

- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial containing solid **Erythrinin G** to equilibrate to room temperature for at least one hour before opening to prevent condensation.^[4]
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 3.54 mg of **Erythrinin G** powder and transfer it to the tared microcentrifuge tube.
- **Dissolution:** Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the **Erythrinin G** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A brief sonication in a water bath may aid in dissolution if necessary.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), sterile filter the 10 mM stock solution through a 0.22 µm syringe filter into a sterile recipient tube.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller volumes (e.g., 20 µL, 50 µL) in sterile, tightly sealed microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to two weeks.^{[3][4]}

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

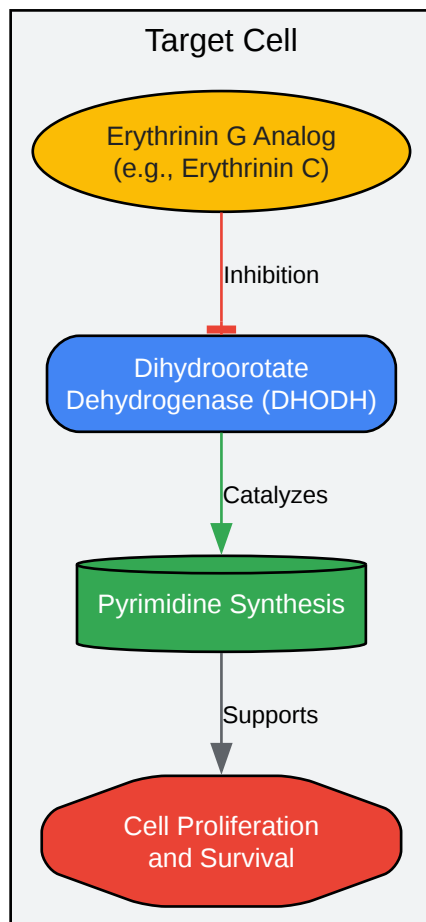
- 10 mM **Erythrinin G** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes and pipettes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Erythrinin G** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Erythrinin G** used in your assay.
- Application to Cells: Add the prepared working solutions of **Erythrinin G** to your cell cultures and incubate for the desired period.

Mandatory Visualization

Hypothetical Signaling Pathway for an Erythrinin G Analog



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Caption: Hypothetical signaling pathway based on the activity of a related compound, Erythrinin C.

Disclaimer: The signaling pathway depicted above is based on the published activity of Erythrinin C, a structurally related flavonoid, which has been shown to inhibit dihydroorotate dehydrogenase (DHODH), a key enzyme in pyrimidine synthesis, leading to anti-proliferative effects in acute myeloid leukemia cells.[5][6] The specific molecular targets and signaling pathways of **Erythrinin G** have not yet been fully elucidated. This diagram serves as a representative example of a potential mechanism of action for flavonoids of this class. Further research is required to confirm the biological activities of **Erythrinin G**.

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